

Technical Support Center: Colchicoside Solubility for In Vitro Assays

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Compound of Interest

Compound Name: Colchicoside

Cat. No.: B8067943

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This guide provides technical support for researchers, scientists, and drug development professionals encountering solubility challenges with **Colchicoside** and its widely used semi-synthetic derivative, **Thiocolchicoside**, in in vitro settings.

Note on Colchicoside vs. Thiocolchicoside

Colchicoside is a natural glucoside found in plants like *Gloriosa superba*.^[1] **Thiocolchicoside** is a semi-synthetic sulfur derivative of **colchicoside**.^{[1][2]} Due to its extensive use as a muscle relaxant with anti-inflammatory and analgesic properties, the majority of published solubility and in vitro assay data pertains to **Thiocolchicoside**.^{[2][3]} Therefore, this guide will focus on **Thiocolchicoside** to provide the most relevant and practical information for experimental work.

Frequently Asked Questions (FAQs)

Section 1: Physicochemical Properties & Solubility

Q1: What are the key physicochemical properties of **Thiocolchicoside**?

Thiocolchicoside is a yellow crystalline powder.^[4] Its properties, which can influence its solubility, are summarized below.

Table 1: Physicochemical Properties of **Thiocolchicoside**

Property	Value	Source
Molecular Formula	C27H33NO10S	[5]
Molecular Weight	563.6 g/mol	[6]
logP (Octanol/Water)	-0.34	[7][8]
Melting Point	163-169.33 °C	[9]
pKa	12.74 (Predicted)	[10]

Q2: What are the recommended solvents for preparing Thiocolchicoside stock solutions?

The choice of solvent is critical for achieving a stable stock solution. Dimethyl sulfoxide (DMSO) is a common and effective solvent. Water and Phosphate-Buffered Saline (PBS) can also be used, although the solubility is lower. Thiocolchicoside is generally insoluble in ethanol.[11]

Table 2: Solubility Profile of Thiocolchicoside

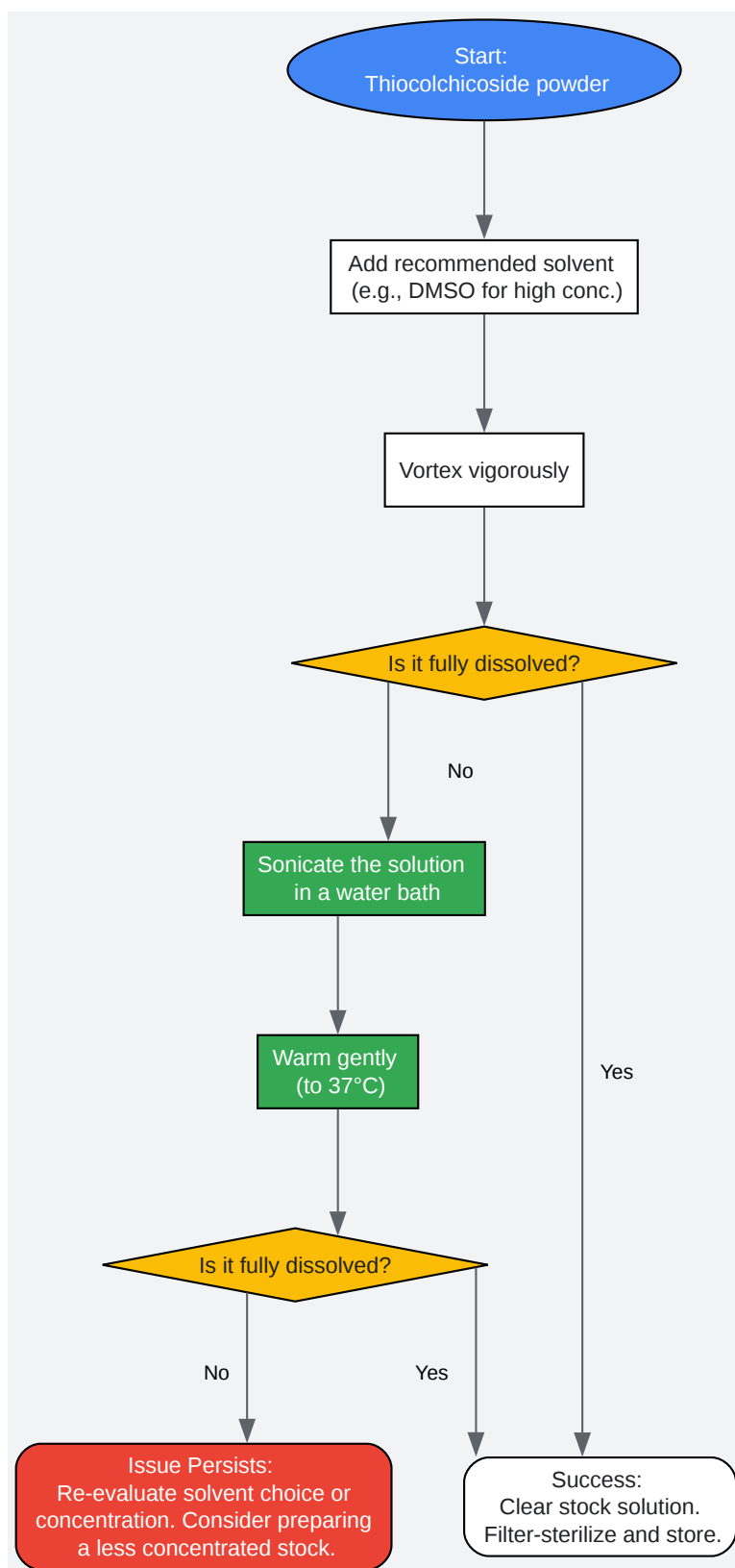
Solvent	Solubility	Source
DMSO	~100 mg/mL (177.42 mM)	[11]
DMSO	~5 mg/mL	[5]
Water	~25 mg/mL (44.35 mM)	[11]
Water	16.1 mg/mL	[7]
PBS (pH 7.2)	~5 mg/mL	[5]
Dimethyl formamide (DMF)	~1 mg/mL	[5]
Ethanol	Insoluble	[11]

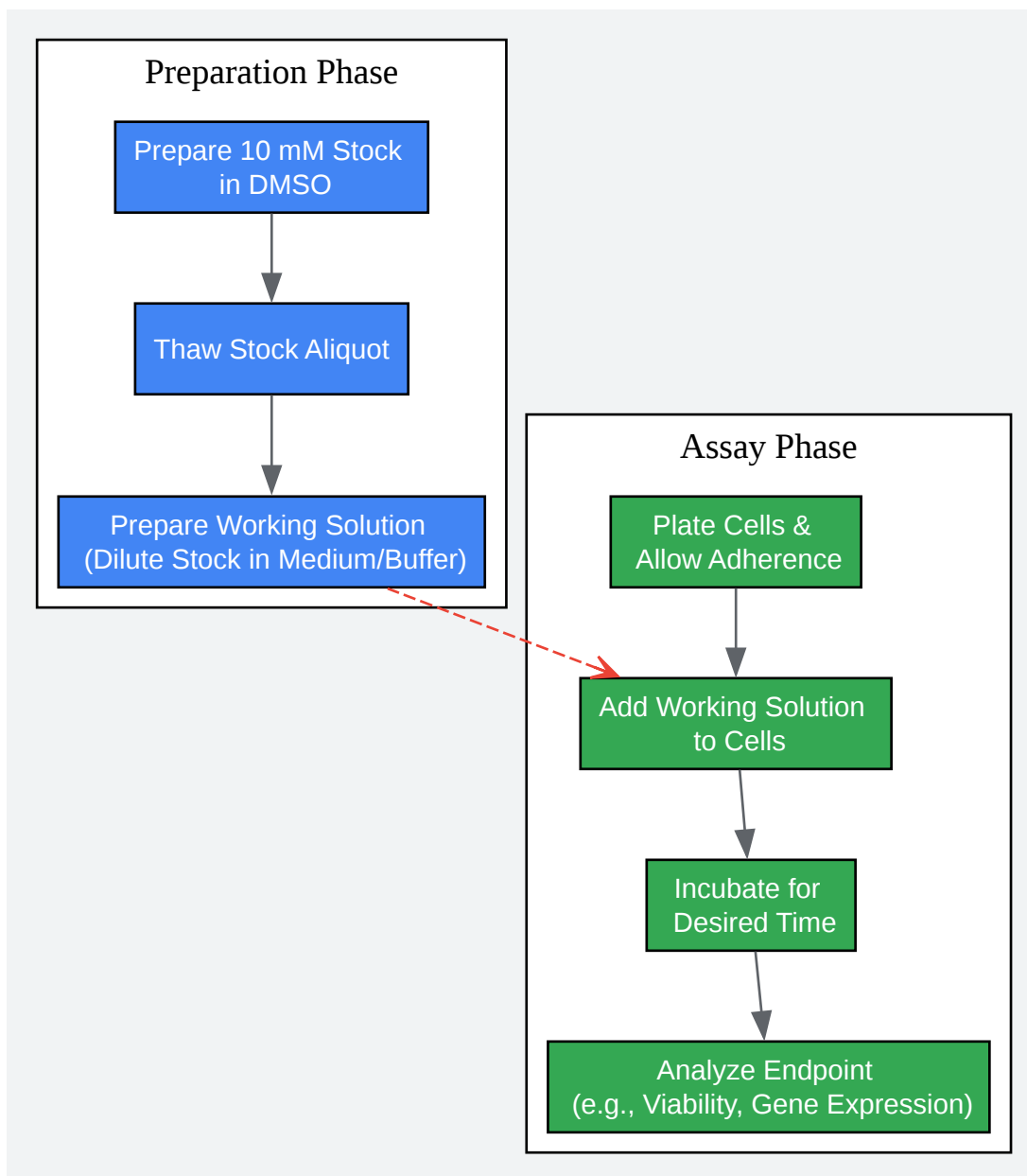
Note: Solubility can vary slightly between batches. It is always recommended to perform a small-scale test.[11]

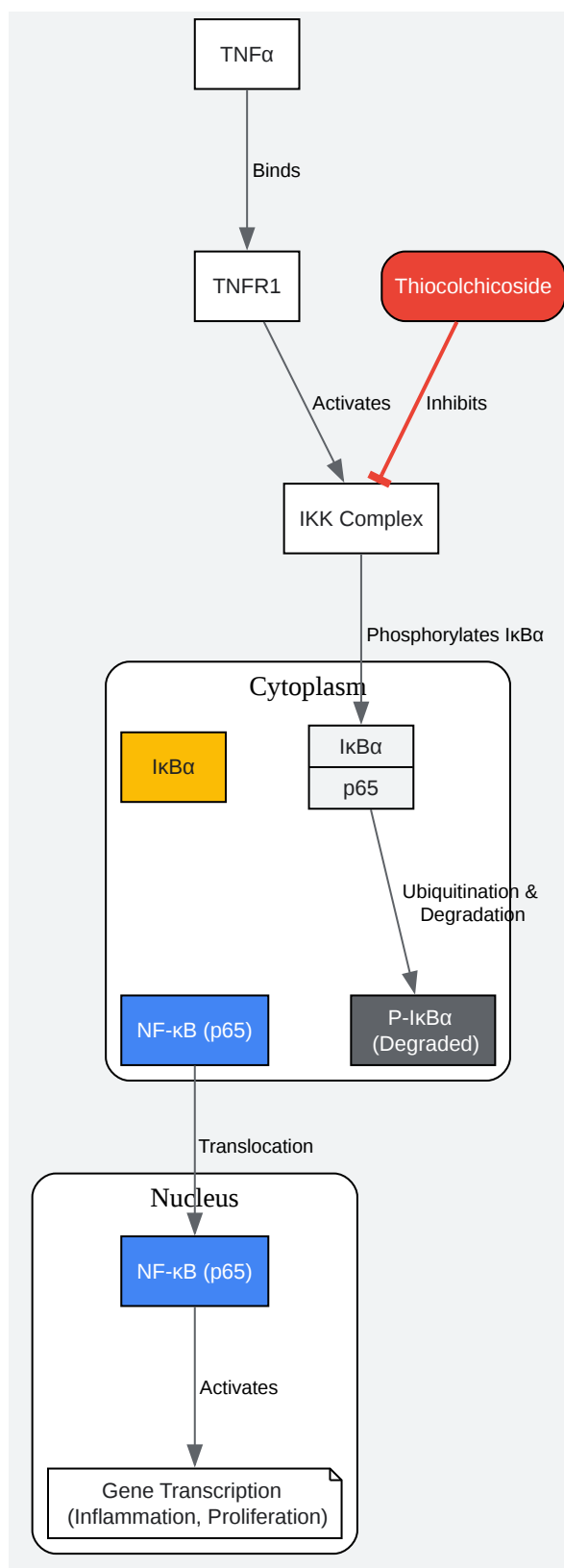
Section 2: Troubleshooting Solubility Issues

Q3: My Thiocolchicoside is not dissolving completely. What should I do?

If you encounter issues dissolving Thiocolchicoside, follow this troubleshooting workflow.







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